

safety and handling precautions for 3-Chloro-4-hydroxybenzaldehyde

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Chloro-4-hydroxybenzaldehyde

Cat. No.: B1581250

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An In-Depth Technical Guide to the Safe Handling of **3-Chloro-4-hydroxybenzaldehyde**

Introduction: A Profile of 3-Chloro-4-hydroxybenzaldehyde

3-Chloro-4-hydroxybenzaldehyde is a substituted aromatic aldehyde, a compound of significant interest in synthetic organic chemistry. It serves as a crucial building block in the development of pharmaceutical intermediates and other complex organic molecules. Its chemical structure, featuring a benzaldehyde core with chloro and hydroxyl substitutions, imparts a specific reactivity profile that is valuable for researchers. However, these same structural features necessitate a thorough understanding of its potential hazards and the implementation of rigorous safety protocols.

This guide provides a comprehensive overview of the safety and handling precautions for **3-Chloro-4-hydroxybenzaldehyde**. It is intended for researchers, scientists, and drug development professionals who may handle this compound in a laboratory or manufacturing setting. The protocols and information herein are synthesized from authoritative safety data sheets and chemical databases to ensure the highest degree of accuracy and trustworthiness. Adherence to these guidelines is critical for minimizing risk and ensuring a safe laboratory environment.

Section 1: Hazard Identification and GHS Classification

Understanding the specific hazards associated with **3-Chloro-4-hydroxybenzaldehyde** is the foundation of its safe use. The compound is classified as hazardous under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.^[1] The primary routes of exposure are inhalation, skin contact, eye contact, and ingestion.

The signal word associated with this chemical is "Danger" or "Warning", indicating the severity of the potential hazards.^[2]

Table 1: GHS Hazard Classification for **3-Chloro-4-hydroxybenzaldehyde**

Hazard Class	Category	Hazard Statement	Source(s)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	^[2] ^[3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	^[1] ^[2] ^[3]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction	^[2] ^[3]
Serious Eye Damage/Irritation	Category 1 / 2	H318: Causes serious eye damage	^[2] ^[3]

| Specific Target Organ Toxicity (Single Exposure) | Category 3 | H335: May cause respiratory irritation |^[1]^[3] |

Causality: The irritant nature of this compound stems from its chemical structure. The aldehyde group can react with biological macromolecules, while the phenolic hydroxyl and chloro groups contribute to its overall reactivity and potential to disrupt cellular integrity upon contact, leading to irritation and sensitization.

Section 2: Comprehensive First-Aid and Emergency Procedures

Immediate and appropriate response to exposure is critical. The following protocols are based on established first-aid guidelines.[4]

Exposure Response Protocol

- **Inhalation:** If inhaled, immediately remove the individual to fresh air.[1] If breathing is difficult, administer oxygen. If the individual is not breathing, provide artificial respiration, but avoid mouth-to-mouth resuscitation if the substance was ingested or inhaled.[4] Seek immediate medical attention if symptoms persist or develop.[5]
- **Skin Contact:** Immediately flush the affected skin with plenty of soap and water for at least 15 minutes.[1] Remove all contaminated clothing and shoes. If skin irritation or a rash occurs, seek medical advice.[6] Contaminated clothing must be washed thoroughly before reuse.
- **Eye Contact:** Immediately rinse the eyes cautiously with water for several minutes.[1] If contact lenses are present, remove them if it is safe to do so and continue rinsing. Due to the risk of serious eye damage, it is imperative to seek immediate medical attention from an ophthalmologist.[5]
- **Ingestion:** Do NOT induce vomiting.[4] Rinse the mouth thoroughly with water.[4] Never give anything by mouth to an unconscious person.[4] Call a physician or Poison Control Center immediately.[4]

Fire-Fighting Measures

While not highly flammable, **3-Chloro-4-hydroxybenzaldehyde** is a combustible solid.[5]

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[4]
- **Specific Hazards:** In the event of a fire, hazardous combustion gases or vapors may be produced.[5]
- **Protective Actions:** Firefighters must wear a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand mode and full protective gear to prevent contact with skin and eyes.[1][5]

Accidental Release Measures

A swift and planned response can mitigate the harm from a spill.

- **Personal Precautions:** Avoid dust formation.[4] Do not breathe in dust or vapors.[4] Ensure adequate ventilation and evacuate personnel to a safe area.[4] All ignition sources should be removed from the area.[4]
- **Environmental Precautions:** Prevent the chemical from entering drains, surface water, or groundwater.[4]
- **Containment and Cleanup:** For a dry spill, carefully sweep or vacuum the material into a suitable, labeled container for disposal.[7][8] Avoid actions that generate dust. The affected area should then be cleaned thoroughly.[5]

Emergency Response Workflow Diagram

The following diagram outlines the decision-making process for responding to an emergency involving **3-Chloro-4-hydroxybenzaldehyde**.



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Caption: Emergency response workflow for incidents.

Section 3: Standard Operating Protocol for Safe Handling

Adherence to a standard operating procedure (SOP) is paramount for routine handling of **3-Chloro-4-hydroxybenzaldehyde**.

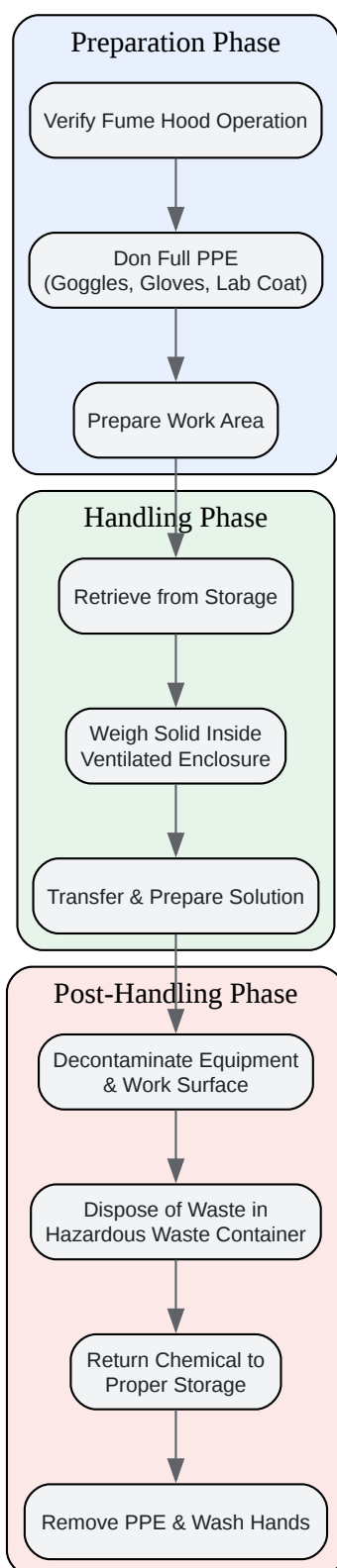
Engineering Controls and Personal Protective Equipment (PPE)

- **Engineering Controls:** Always handle this chemical in a well-ventilated area, preferably within a certified chemical fume hood.[1][4] Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[1]
- **Personal Protective Equipment (PPE):** A comprehensive PPE regimen is mandatory.
 - **Eye/Face Protection:** Wear chemical safety goggles and a face shield.
 - **Skin Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile) and a lab coat.[1][9] Ensure gloves are inspected before use.[10]
 - **Respiratory Protection:** For operations that may generate significant dust, a NIOSH-approved N95 dust mask or a higher level of respiratory protection should be used.[9]

Step-by-Step Handling Protocol

- **Preparation:** Before handling, ensure all necessary engineering controls are operational and all required PPE is correctly donned. Clear the workspace of any unnecessary items.
- **Weighing:** Conduct all weighing operations of the solid powder within a chemical fume hood or a ventilated balance enclosure to prevent inhalation of airborne dust. Use non-sparking tools.[4]
- **Transfer and Solution Preparation:** When transferring the solid or preparing solutions, keep containers covered as much as possible. Add the solid to the solvent slowly to avoid splashing.
- **Post-Handling:** After handling, wash hands and any exposed skin thoroughly.[1] Decontaminate all equipment and the work area.
- **Waste Disposal:** Dispose of all waste, including contaminated PPE and empty containers, as hazardous waste in accordance with local, state, and federal regulations.[6]

Safe Handling and Storage Workflow Diagram



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Caption: Step-by-step workflow for safe handling and storage.

Section 4: Storage and Disposal

- **Storage Conditions:** Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][4] The compound may be air-sensitive, so storage under an inert atmosphere could be considered for long-term stability.[5][11] Keep away from incompatible materials and foodstuffs.[4]
- **Disposal:** The material and its container must be disposed of as hazardous waste.[1][6] Do not allow the chemical to be released into the environment.[4] Follow all applicable environmental regulations for disposal.

Section 5: Physical and Chemical Properties

A summary of key physical and chemical properties is provided below for reference.

Table 2: Physical and Chemical Properties of **3-Chloro-4-hydroxybenzaldehyde**

Property	Value	Source(s)
CAS Number	2420-16-8	[1]
Molecular Formula	C ₇ H ₅ ClO ₂	[2][12]
Molecular Weight	156.57 g/mol	
Appearance	Pale cream to cream or pale yellow crystals or powder	[11][12]
Melting Point	128-147 °C	[11][12]

| IUPAC Name | **3-chloro-4-hydroxybenzaldehyde** |[2][12] |

Conclusion

3-Chloro-4-hydroxybenzaldehyde is a valuable reagent for chemical synthesis but presents significant hazards that demand respect and careful management. By understanding its toxicological profile, implementing robust engineering controls, consistently using appropriate personal protective equipment, and adhering to the established protocols for handling, storage, and emergency response, researchers can effectively mitigate risks. This proactive approach to

safety is not merely a regulatory requirement but a cornerstone of responsible scientific practice.

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- To cite this document: BenchChem. [safety and handling precautions for 3-Chloro-4-hydroxybenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581250#safety-and-handling-precautions-for-3-chloro-4-hydroxybenzaldehyde]

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